

Physical and chemical properties of 3-Amino-2-methylbenzyl alcohol

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Compound of Interest	
Compound Name:	(3-Amino-2-methylphenyl)methanol
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An In-depth Technical Guide to 3-Amino-2-methylbenzyl alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential therapeutic relevance of 3-Amino-2-methylbenzyl alcohol. The information is intended to support research and development activities in the fields of medicinal chemistry and drug discovery.

Core Compound Information

3-Amino-2-methylbenzyl alcohol, with the CAS number 83647-42-1, is an aromatic amino alcohol.^{[1][2][3]} Its chemical structure consists of a benzyl alcohol core substituted with an amino group at the 3-position and a methyl group at the 2-position. This compound serves as a valuable building block in organic synthesis.^[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of 3-Amino-2-methylbenzyl alcohol is presented in the table below. The data is compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	83647-42-1	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₁₁ NO	[2]
Molecular Weight	137.18 g/mol	[2] [3] [4]
Appearance	Off-white to light orange/purple powder	[5]
Melting Point	106-108 °C (lit.)	[4]
Boiling Point (Predicted)	300.8 ± 27.0 °C	[5]
Density (Predicted)	1.126 ± 0.06 g/cm ³	[5]
pKa (Predicted)	14.53 ± 0.10	[5]
Solubility	Information not readily available	
Storage	Keep in a dark place, sealed in dry, room temperature.	[5]

Spectral Data

While a dedicated spectrum for 3-Amino-2-methylbenzyl alcohol is not publicly available, spectral data for related compounds can provide insights into expected peak characteristics.

Synthesis and Experimental Protocols

A plausible and documented synthetic route to 3-Amino-2-methylbenzyl alcohol involves a two-step process starting from 2-methyl-3-nitrobenzoic acid. The first step is the reduction of the nitro group to an amino group to form 3-amino-2-methylbenzoic acid, followed by the reduction of the carboxylic acid to the corresponding alcohol.

Step 1: Synthesis of 3-Amino-2-methylbenzoic acid

Experimental Protocol:

This protocol is adapted from the synthesis of 3-amino-2-methylbenzoic acid from 2-methyl-3-nitrobenzoic acid.

Materials:

- 2-methyl-3-nitrobenzoic acid (2 g, 12.12 mmol)
- Ethyl acetate
- 5% Palladium on carbon (Pd/C) catalyst (0.10 g)
- Hydrogen gas
- Two-necked round-bottomed flask
- Magnetic stirrer
- Hydrogen balloon

Procedure:

- Dissolve 2-methyl-3-nitrobenzoic acid in ethyl acetate in a two-necked round-bottomed flask.
- Add the 5% Pd/C catalyst to the solution.
- Stir the reaction mixture under a hydrogen atmosphere (using a hydrogen balloon) for 15 hours.
- Upon completion of the reaction, remove the solvent by distillation under reduced pressure to obtain the crude product.
- The crude product can be purified by column chromatography (silica gel 60-120 mesh, using dichloromethane and ethanol (v/v, 99.5:0.5) as the eluent) to yield a pure white solid of 3-amino-2-methylbenzoic acid.

Step 2: Synthesis of 3-Amino-2-methylbenzyl alcohol

Proposed Experimental Protocol:

This proposed protocol is based on the standard chemical reduction of a carboxylic acid to an alcohol using lithium aluminum hydride (LiAlH_4).

Materials:

- 3-amino-2-methylbenzoic acid
- Anhydrous tetrahydrofuran (THF)
- Lithium aluminum hydride (LiAlH_4)
- Round-bottomed flask
- Magnetic stirrer
- Reflux condenser
- Dropping funnel
- Ice bath
- Sodium sulfate solution (saturated)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Anhydrous magnesium sulfate

Procedure:

- In a dry round-bottomed flask under an inert atmosphere (e.g., nitrogen or argon), suspend LiAlH_4 in anhydrous THF.
- Cool the suspension in an ice bath.
- Dissolve 3-amino-2-methylbenzoic acid in anhydrous THF and add it dropwise to the LiAlH_4 suspension via a dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours until the reaction is complete (monitored by TLC).

- Cool the reaction mixture in an ice bath and cautiously quench the excess LiAlH₄ by the dropwise addition of water, followed by a saturated sodium sulfate solution.
- Filter the resulting precipitate and wash it with THF or another suitable organic solvent.
- Combine the filtrate and the washings, and extract the aqueous layer with an organic solvent.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 3-Amino-2-methylbenzyl alcohol.
- Further purification can be achieved by recrystallization or column chromatography if necessary.

Biological Relevance and Signaling Pathways

3-Amino-2-methylbenzyl alcohol serves as a key intermediate in the synthesis of triarylsulfonamides, a class of compounds identified as novel anti-inflammatory agents.^[1] These triarylsulfonamides have been shown to act by inhibiting RANKL and TNF α signaling.^[4]

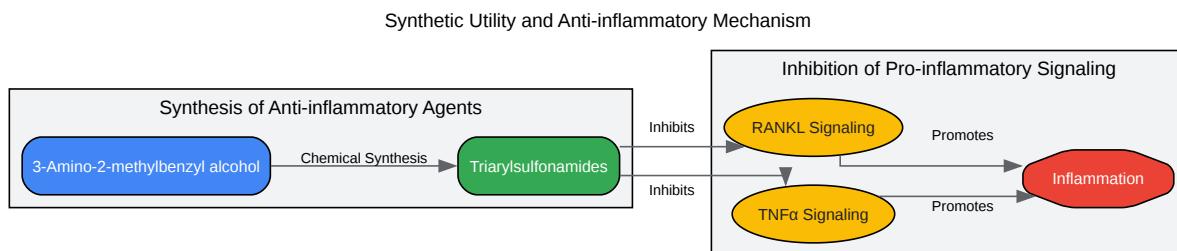
RANKL and TNF α Signaling in Inflammation:

- Receptor Activator of Nuclear Factor Kappa-B Ligand (RANKL) is a key cytokine in bone metabolism and is also involved in inflammatory processes.
- Tumor Necrosis Factor-alpha (TNF α) is a pro-inflammatory cytokine that plays a central role in the pathogenesis of a wide range of inflammatory diseases.

The inhibition of these signaling pathways by triarylsulfonamides derived from 3-Amino-2-methylbenzyl alcohol highlights the potential of this chemical scaffold in the development of new anti-inflammatory therapies.

Synthetic and Signaling Pathway Diagram

The following diagram illustrates the synthetic utility of 3-Amino-2-methylbenzyl alcohol as a precursor to anti-inflammatory triarylsulfonamides and the subsequent inhibition of the pro-inflammatory RANKL and TNF α signaling pathways.

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Caption: Synthetic pathway from 3-Amino-2-methylbenzyl alcohol and its inhibitory action.

Safety Information

3-Amino-2-methylbenzyl alcohol is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). Appropriate personal protective equipment (PPE), such as gloves, eye protection, and a dust mask, should be worn when handling this compound.^[4] For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

3-Amino-2-methylbenzyl alcohol is a valuable chemical intermediate with demonstrated utility in the synthesis of novel anti-inflammatory agents. The triarylsulfonamides derived from this compound show promise as inhibitors of RANKL and TNF α signaling pathways. This technical guide provides essential data and protocols to facilitate further research and development of new therapeutics based on this chemical scaffold.

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